

Cerium(III) sulfate octahydrate molecular weight and formula.

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Compound of Interest

Compound Name: Cerium(III) sulfate octahydrate

Cat. No.: B078412

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Technical Guide: Cerium(III) Sulfate Octahydrate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the molecular properties of **Cerium(III) sulfate octahydrate**. The data presented is intended to support research and development activities where this compound is utilized.

Molecular Identity and Properties

Cerium(III) sulfate octahydrate is a hydrated salt of cerium, appearing as a white to off-white crystalline solid.^{[1][2]} It is a moderately water and acid-soluble source of cerium.^{[3][4]} The compound is known for its applications in various fields, including catalysis and as a reagent in chemical synthesis.^[1]

Quantitative Molecular Data

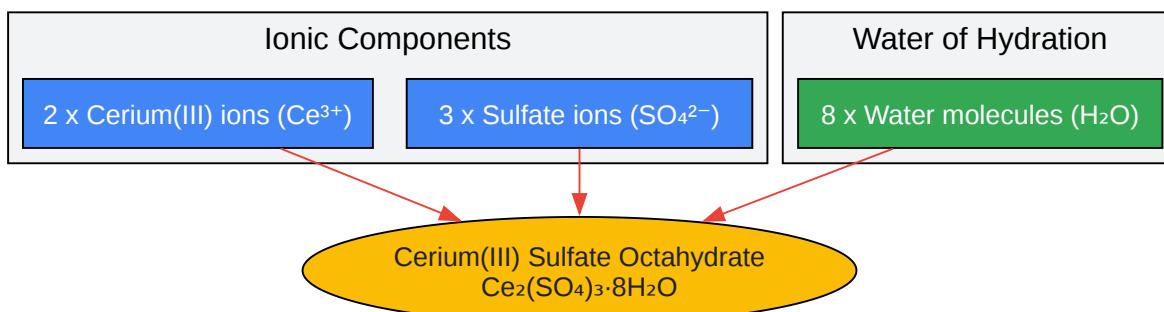
The fundamental molecular characteristics of **Cerium(III) sulfate octahydrate** are summarized in the table below. This data is critical for stoichiometric calculations, solution preparation, and material characterization in a laboratory setting.

Property	Value	References
Chemical Formula	$\text{Ce}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$	[1][2][4]
Molecular Weight	712.54 g/mol	[2][5]
Alternate Molecular Weight	712.6 g/mol	[6]
CAS Number	10450-59-6	[4][5]
Appearance	White to off-white crystals or powder	[1][2]
Density	2.886 g/mL at 25 °C	

Logical Relationship of Components

The following diagram illustrates the constituent parts of the **Cerium(III) sulfate octahydrate** molecule.

Molecular Composition of Cerium(III) Sulfate Octahydrate



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Molecular composition diagram.

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